

Application Notes and Protocols for UNC6934 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: *UNC6934*
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Introduction

UNC6934 is a potent and selective chemical probe that targets the N-terminal PWWP domain (PWWP1) of the Nuclear Receptor Binding SET Domain Protein 2 (NSD2), also known as WHSC1 or MMSET.[1][2][3] NSD2 is a histone methyltransferase responsible for the dimethylation of histone H3 at lysine 36 (H3K36me2), a mark associated with active gene transcription.[2][4] Overexpression and activating mutations of NSD2 are implicated in various cancers, including multiple myeloma, making it a compelling therapeutic target.[4]

UNC6934 functions as an antagonist by binding to the PWWP1 domain, thereby disrupting its interaction with H3K36me2-marked nucleosomes.[1][2][3] This disruption leads to the accumulation of endogenous NSD2 in the nucleolus.[1][2] As a well-characterized chemical probe with a closely related inactive control compound (UNC7145), **UNC6934** is an invaluable tool for interrogating NSD2 biology and for the discovery of novel NSD2 inhibitors through high-throughput screening (HTS) campaigns.[3]

These application notes provide detailed protocols for utilizing **UNC6934** in various HTS assays to identify and characterize modulators of the NSD2-PWWP1 interaction.

Quantitative Data Summary

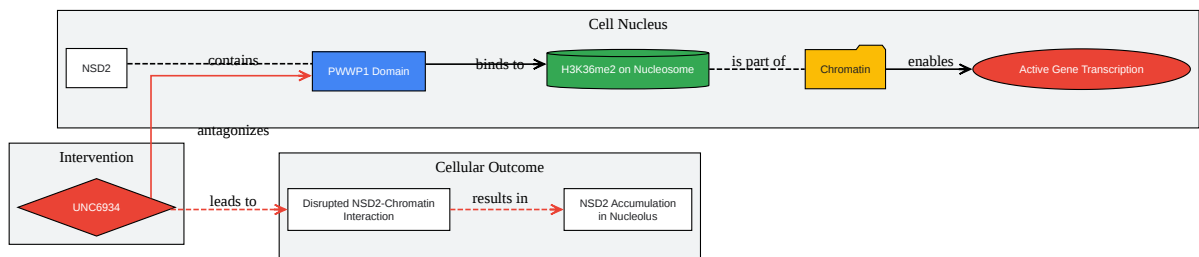
The following table summarizes the key quantitative parameters of **UNC6934**, providing a reference for its potency and selectivity in various assay formats.

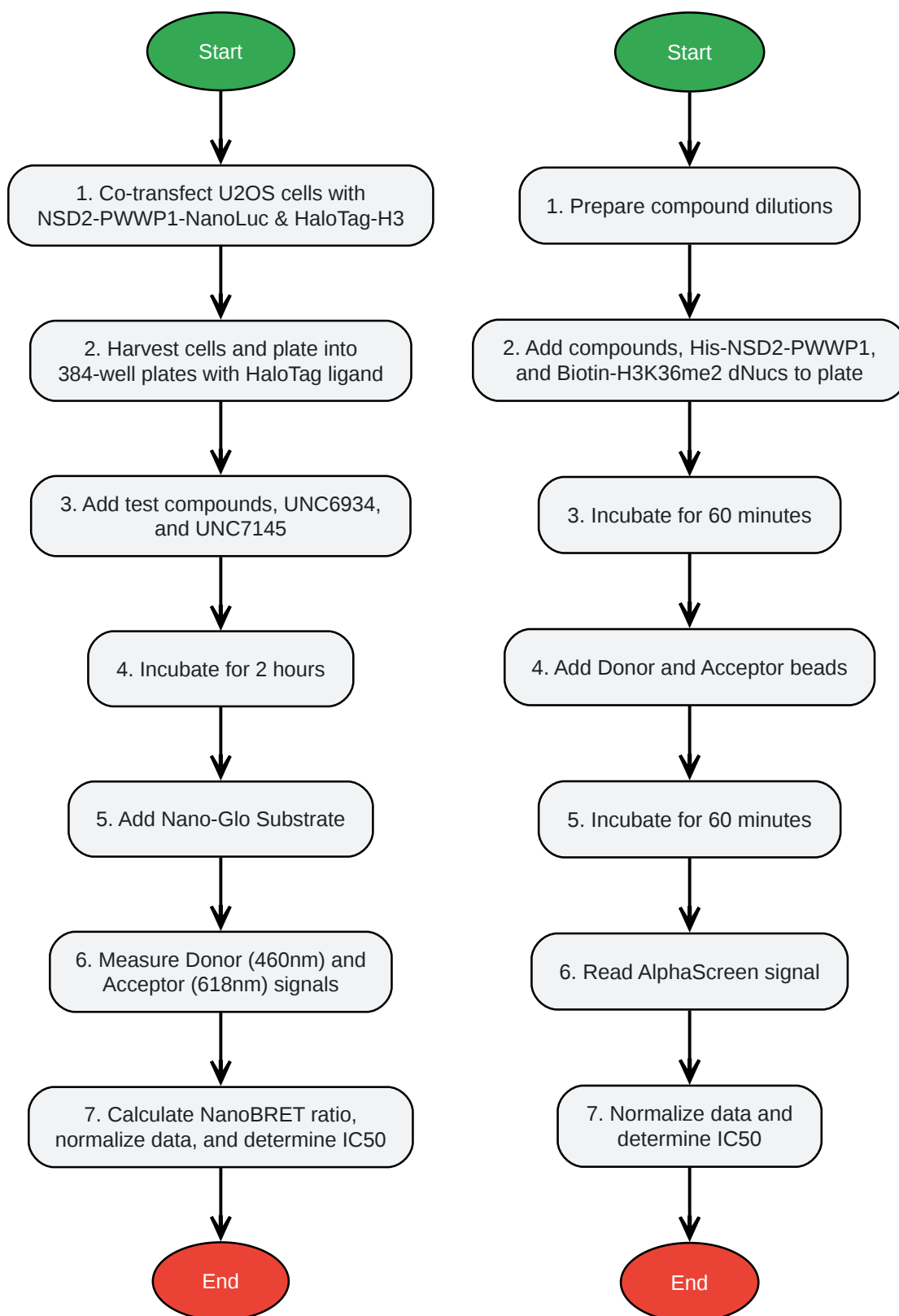
Parameter	Assay Technology	Value	Cell Line (if applicable)	Reference
Binding Affinity (Kd)	Surface Plasmon Resonance (SPR)	80 ± 18 nM	N/A	[3]
Biochemical IC50	AlphaScreen	104 ± 13 nM	N/A	[4]
Cellular EC50	NanoBRET PPI Assay	1.23 ± 0.25 μM	U2OS	[5]
Selectivity	Differential Scanning Fluorimetry (DSF)	Selective for NSD2-PWWP1 over 15 other human PWWP domains	N/A	[3][5]
Off-Target Profile	Broad Panel Screening	No significant inhibition of 33 methyltransferases. Ki = 1.4 ± 0.8 μM for human sodium-dependent serotonin transporter.	N/A	[5]

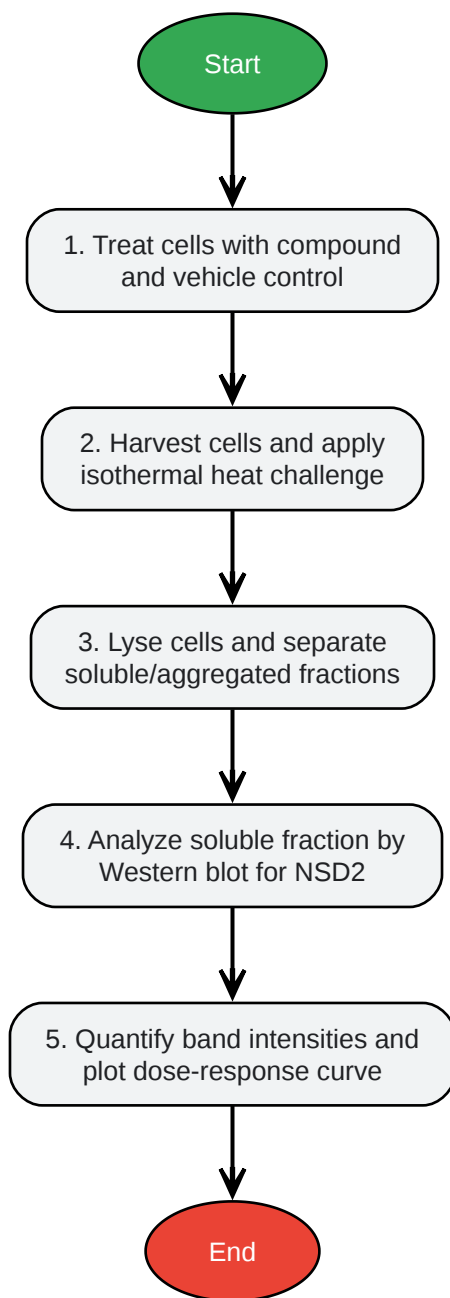
Signaling Pathway and Mechanism of Action of UNC6934

UNC6934 directly interferes with the "reader" function of the NSD2 protein. The PWWP1 domain of NSD2 recognizes and binds to the H3K36me2 mark on chromatin, which is crucial

for the proper localization and function of NSD2. By competitively binding to the H3K36me2-binding pocket of the PWWP1 domain, **UNC6934** displaces NSD2 from its chromatin targets. This displacement results in the relocalization of NSD2 to the nucleolus.







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